

A Technical Guide to the Physical Properties of 1-Tetradecanol-d2

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Compound of Interest

Compound Name: 1-Tetradecanol-d2

CAS No.: 169398-02-1

Cat. No.: B575270

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1-Tetradecanol-d2**. Given the limited direct experimental data for the deuterated species, this document also includes extensive information on the non-deuterated form, 1-Tetradecanol (myristyl alcohol), as its physical properties are expected to be very similar. This guide is intended to serve as a valuable resource for researchers and professionals in drug development and related scientific fields.

Introduction to 1-Tetradecanol-d2

1-Tetradecanol-d2 is the deuterium-labeled form of 1-Tetradecanol, a straight-chain saturated fatty alcohol. The incorporation of stable heavy isotopes like deuterium into drug molecules is a common strategy in the drug development process. Deuterated compounds are frequently used as tracers for quantitative analysis during pharmacokinetic and metabolic studies, and the substitution of hydrogen with deuterium can sometimes alter the metabolic profiles of drugs. 1-Tetradecanol itself, isolated from sources like *Myristica fragrans* (nutmeg), exhibits antibacterial and anti-inflammatory properties.

Physical and Chemical Properties

While specific experimental data for **1-Tetradecanol-d2** is scarce, the physical properties are expected to be very close to those of the non-deuterated 1-Tetradecanol. Isotopic substitution with deuterium results in a slight increase in molecular weight, which can lead to minor differences in properties such as density, melting point, and boiling point.

Table 1: General Properties of **1-Tetradecanol-d2** and 1-Tetradecanol

Property	1-Tetradecanol-d2	1-Tetradecanol (Myristyl Alcohol)
Chemical Formula	C ₁₄ H ₂₈ D ₂ O	C ₁₄ H ₃₀ O
Molecular Weight	Approx. 216.40 g/mol	214.39 g/mol
CAS Number	169398-02-1	112-72-1
Appearance	Data not available	White waxy solid, white crystalline solid, or colorless thick liquid when heated.

Table 2: Quantitative Physical Properties of 1-Tetradecanol

The following table summarizes the experimentally determined physical properties of 1-Tetradecanol. These values serve as a close approximation for **1-Tetradecanol-d2**.

Property	Value	Conditions
Melting Point	35-39 °C	lit.
38 °C		
39.5 °C		
Boiling Point	>260 °C	
289 °C	lit.	
173 °C	at 20 mmHg	
Density	0.824 g/cm ³	
0.823 g/mL	at 25 °C (lit.)	
0.8 g/cm ³	at 60 °C	
0.8165 g/cm ³	at 20 °C	
Solubility	Practically insoluble in water.	
Soluble in diethyl ether.		
Slightly soluble in ethanol.		
Soluble in DMSO (100 mg/mL).		
Vapor Pressure	<1 hPa	at 20 °C
Flash Point	145 °C	
>230 °F		
Refractive Index	1.4454	
Autoignition Temp.	240 °C	
489 °F		

Experimental Protocols

Specific experimental protocols for the determination of the physical properties of **1-Tetradecanol-d2** are not readily available in the literature. However, standard analytical methods would be employed.

General Methodologies:

- **Melting Point Determination:** Differential Scanning Calorimetry (DSC) would be a suitable method to accurately determine the melting point and enthalpy of fusion. A capillary melting point apparatus could also be used for a more classical approach.
- **Boiling Point Determination:** The boiling point can be determined by distillation at atmospheric or reduced pressure. Ebulliometry provides a more precise measurement.
- **Density Measurement:** A pycnometer or a digital density meter would be used to determine the density of the compound in its liquid state (above its melting point).
- **Solubility Assessment:** Standard shake-flask methods followed by quantification of the dissolved compound using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC) would be used to determine solubility in various solvents.
- **Spectroscopic Analysis:**
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR would be used to confirm the molecular structure and the position of deuterium labeling.
 - **Mass Spectrometry (MS):** To confirm the molecular weight and isotopic enrichment.
 - **Infrared (IR) Spectroscopy:** To identify functional groups present in the molecule.

Application in Drug Development: A Workflow

The primary application of **1-Tetradecanol-d2** is in drug development, particularly in pharmacokinetic (PK) and pharmacodynamic (PD) studies. The following diagram illustrates a generalized workflow for the use of a deuterated compound like **1-Tetradecanol-d2** in this context.

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